

Environmental fate and toxicology of Thiotraniliprole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thiotraniliprole

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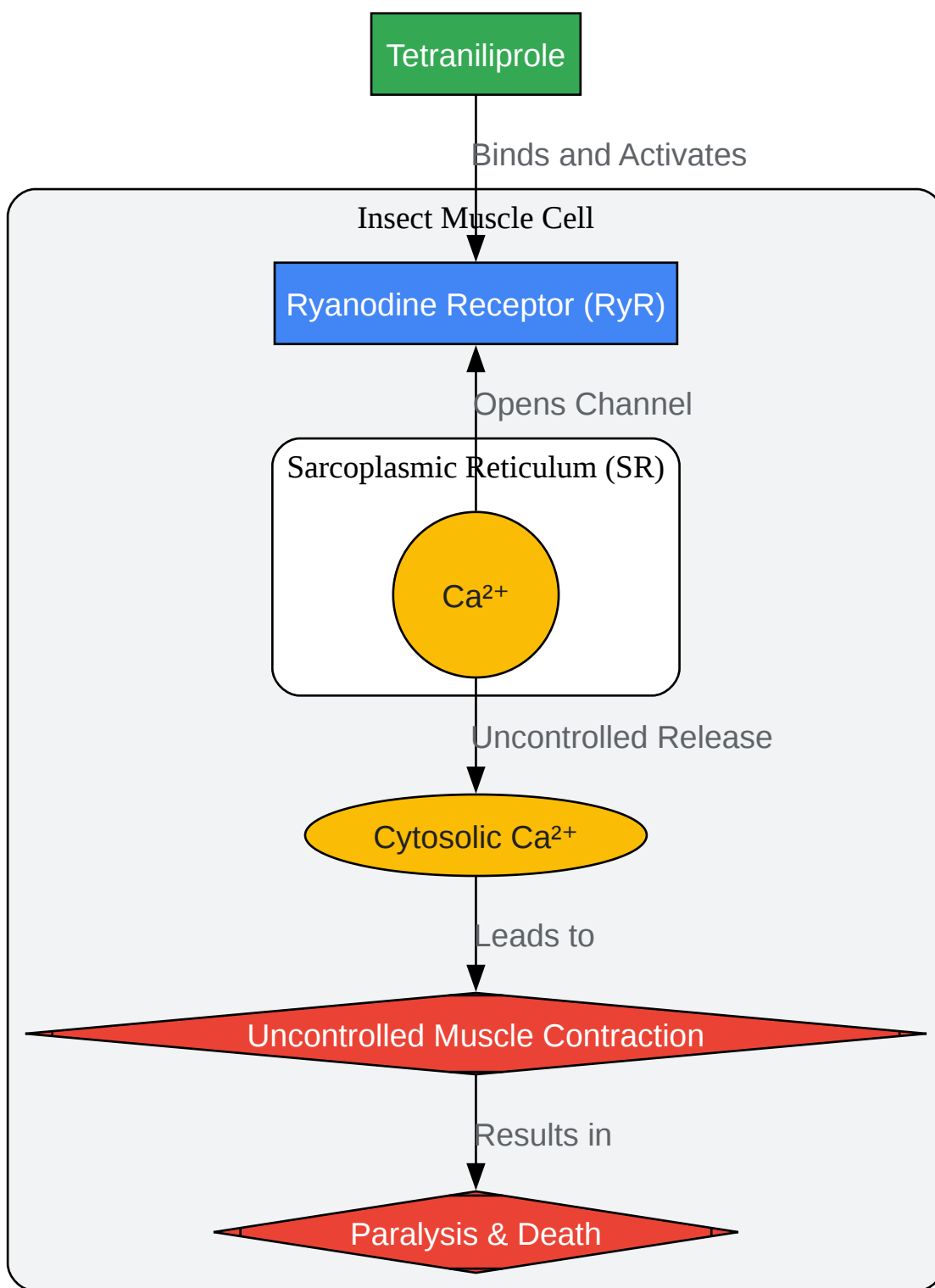
An In-depth Technical Guide to the Environmental Fate and Toxicology of Tetraniliprole

Introduction

Tetraniliprole is a systemic insecticide belonging to the anthranilic diamide class.^[1] It is utilized for the control of a broad spectrum of chewing and sucking insect pests across a variety of agricultural crops, including corn, soybeans, fruits, and vegetables, as well as on turfgrass.^[1] ^[2] This technical guide provides a comprehensive overview of the environmental fate and toxicological profile of Tetraniliprole, intended for researchers, scientists, and professionals in drug development.

Mode of Action

Tetraniliprole functions by targeting the ryanodine receptors (RyRs) in the muscle cells of insects.^{[2][3]} These receptors are intracellular calcium channels critical for muscle contraction. ^[4] Tetraniliprole acts as an agonist, causing an uncontrolled release of calcium from the sarcoplasmic reticulum, which leads to impaired muscle regulation, paralysis, and ultimately the death of the insect.^{[5][6]} This mode of action is highly selective for insect RyRs, contributing to its lower toxicity in mammals.^[7]



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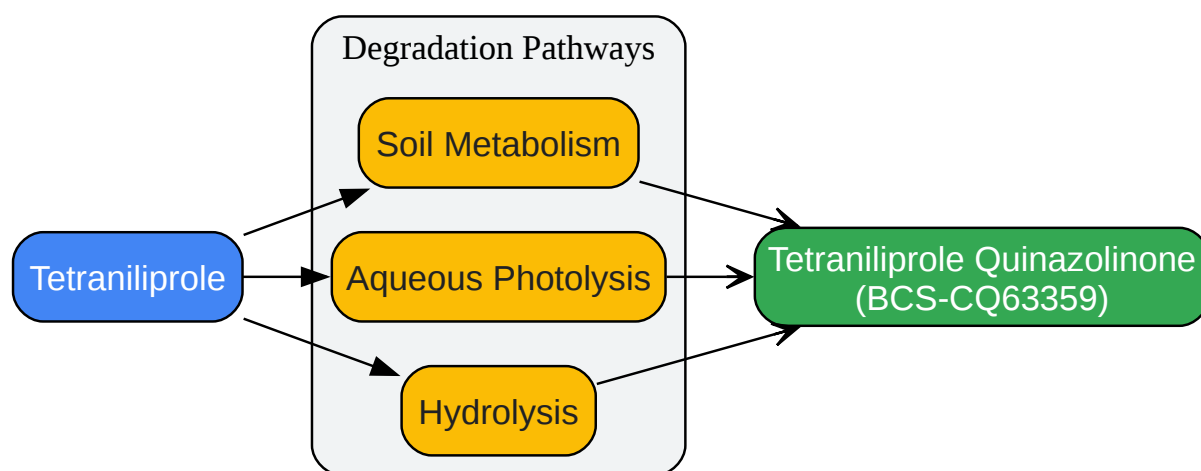
Figure 1: Signaling pathway of Tetraniliprole's mode of action in insect muscle cells.

Environmental Fate

The environmental fate of Tetraniliprole is characterized by its persistence, mobility, and degradation pathways in soil and aquatic systems.

Degradation and Metabolism

Tetraniliprole is categorized as slightly persistent to persistent in the environment.^[1] The primary routes of degradation are hydrolysis under neutral and basic pH conditions and aqueous photolysis.^[1] In soil, it is stable under aerobic conditions. One of the major environmental degradates is BCS-CQ63359, also known as tetraniliprole quinazolinone.^[1] This degrade, along with the parent compound, is considered a residue of concern for aquatic organisms and terrestrial vertebrates.^[1] For terrestrial invertebrates, only the parent Tetraniliprole is considered a residue of concern.^[1]



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Figure 2: Primary degradation pathways of Tetraniliprole in the environment.

Mobility

Tetraniliprole has a moderate solubility in water and is classified as moderately mobile.^[1] This indicates a potential for it to leach into groundwater and be transported to surface water via runoff and erosion.^[1]

Environmental Persistence Data

| Parameter | Value | Reference |
|---------------------|-----------------------------------|-----------|
| Persistence | Slightly persistent to persistent | [1] |
| Primary Degradation | Hydrolysis and aqueous photolysis | [1] |
| Major Degradate | Tetraniliprole quinazolinone | [1] |
| Mobility | Moderately mobile | [1] |

Toxicology

The toxicological profile of Tetraniliprole varies significantly among different classes of organisms.

Aquatic Toxicology

Tetraniliprole is slightly to practically non-toxic to freshwater fish on an acute exposure basis.[1] However, it is highly toxic to freshwater invertebrates.[1] Chronic exposure to fish has shown effects at lower concentrations than acute exposure.[8] The residues of concern for all aquatic taxa are both Tetraniliprole and its degradate, tetraniliprole quinazolinone.[1]

| Organism Group | Acute Toxicity | Chronic Toxicity | Reference |
|-------------------------------|-------------------|------------------|-----------|
| Freshwater Fish | >5,450 ppb (LC50) | 646 ppb (NOAEC) | [1][8] |
| Freshwater Invertebrates | 71.5 ppb (EC50) | 12.5 ppb (NOEC) | [1] |
| Aquatic Plants (Vascular) | 11,300 ppb | - | [1] |
| Aquatic Plants (Non-vascular) | 910 ppb | - | [1] |

Terrestrial Toxicology

Birds and Mammals: Tetraniliprole is considered practically non-toxic to birds and mammals on an acute oral exposure basis.^[1] The EPA has concluded that occupational and residential exposures to Tetraniliprole do not pose a significant health risk.^[1]

Pollinators: Tetraniliprole is highly toxic to adult and larval honeybees on an acute oral exposure basis.^[1] It is also highly toxic to adult honeybees through contact exposure.^[1]

| Organism Group | Toxicity Value | Route of Exposure | Reference |
|----------------|--------------------------|-------------------|----------------|
| Birds | Practically non-toxic | Acute Oral | ^[1] |
| Mammals | Practically non-toxic | Acute Oral | ^[1] |
| Honeybees | 0.00142 µg ai/bee (LD50) | Acute Oral | ^[1] |
| Honeybees | 0.156 µg ai/bee (LD50) | Acute Contact | ^[1] |

Human Health

The U.S. EPA has classified Tetraniliprole as having "Suggestive Evidence of Carcinogenic Potential".^[1] However, due to no adverse effects being observed in toxicological studies submitted for registration, the EPA has concluded that dietary exposures do not pose a significant human health risk.^[1]

Experimental Protocols

Detailed experimental protocols for the environmental fate and toxicology studies of Tetraniliprole are based on standardized guidelines, such as those from the OECD and EPA.

Environmental Fate Study Workflow

A typical aerobic soil metabolism study for Tetraniliprole would follow this general workflow:



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Figure 3: Generalized workflow for an aerobic soil metabolism study.

Methodology:

- **Soil Selection:** Representative agricultural soils are chosen and characterized for properties like texture, pH, organic carbon content, and microbial biomass.
- **Test Substance:** Radiolabeled ($[^{14}\text{C}]$) Tetraniliprole is used to trace its degradation and the formation of metabolites.
- **Application:** The test substance is applied to soil samples at a rate relevant to its agricultural use.
- **Incubation:** Samples are incubated under controlled aerobic conditions (temperature, moisture) in the dark to prevent photodegradation.
- **Sampling and Extraction:** Soil samples are taken at various time intervals and extracted using appropriate solvents.
- **Analysis:** Extracts are analyzed using techniques like Liquid Scintillation Counting (LSC) to quantify total radioactivity, and High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) to identify and quantify the parent compound and its metabolites.
- **Data Analysis:** The rate of degradation is determined, and the half-life (DT50) is calculated.

Aquatic Toxicology Study Workflow

An acute toxicity test on freshwater fish, such as the Rainbow Trout (*Oncorhynchus mykiss*), would generally be conducted as follows:

Methodology:

- **Test Organisms:** Fish are sourced from a reputable supplier and acclimated to laboratory conditions.
- **Test Conditions:** The study is conducted in a controlled environment with specific water quality parameters (temperature, pH, dissolved oxygen).
- **Exposure:** Fish are exposed to a range of concentrations of Tetraniliprole in the water for a set period (e.g., 96 hours). A control group is exposed to untreated water.
- **Observations:** Mortality and any sublethal effects (e.g., abnormal behavior, respiratory distress) are observed and recorded at regular intervals.[8]
- **Data Analysis:** The concentration that is lethal to 50% of the test population (LC50) is calculated using statistical methods.

Conclusion

Tetraniliprole is an effective insecticide with a specific mode of action targeting insect ryanodine receptors. Its environmental fate is characterized by moderate mobility and persistence, with hydrolysis and photolysis being key degradation pathways. While it exhibits low acute toxicity to vertebrates, it is highly toxic to non-target organisms such as freshwater invertebrates and honeybees. This necessitates careful management of its application to mitigate potential environmental risks. Further research into the chronic effects on non-target species and the environmental behavior of its degradates will continue to be important for a comprehensive risk assessment.

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- To cite this document: BenchChem. [Environmental fate and toxicology of Thiotraniliprole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15141094#environmental-fate-and-toxicology-of-thiotraniliprole]

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